

# Application of Basolite F300 (Fe-BTC MOF) in Lithium-Ion Battery Electrodes

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Basolite F300*

Cat. No.: *B12053979*

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## Introduction

**Basolite F300**, a commercial Metal-Organic Framework (MOF) composed of iron nodes and 1,3,5-benzenetricarboxylate (BTC) linkers, has garnered significant interest in the field of energy storage. Its high porosity, large surface area, and redox-active iron centers make it a promising candidate for application in lithium-ion batteries. While primarily investigated as an active anode material, its unique properties also suggest potential as a precursor for other advanced electrode materials. This document provides a detailed overview of the application of a nanoscale, "**Basolite F300-like**" Fe-BTC MOF as an anode material, summarizing its electrochemical performance and providing protocols for its synthesis and electrode fabrication.

Recent studies have demonstrated that a nanoscale version of Fe-BTC, synthesized via a facile method, exhibits outstanding electrochemical performance as an anode in lithium-ion batteries.<sup>[1][2][3]</sup> This material offers a high reversible capacity and good cycling stability, highlighting its potential for high-power lithium-ion battery applications.<sup>[1][2][3]</sup>

## Electrochemical Performance

The electrochemical properties of nanoscale Fe-BTC MOF as an anode material have been systematically evaluated. The material demonstrates a high reversible capacity, which is a key metric for battery performance. The data presented below is based on studies of a "**Basolite F300-like**" nanoscale Fe-BTC framework.

## Summary of Electrochemical Performance

Parameter	Value	Conditions
Reversible Capacity	1021 mAh g <sup>-1</sup>	After 100 cycles at 100 mA g <sup>-1</sup>
Capacity Retention	436 mAh g <sup>-1</sup>	After 400 cycles at 500 mA g <sup>-1</sup>
Capacity Retention	408 mAh g <sup>-1</sup>	After 400 cycles at 1000 mA g <sup>-1</sup>

## Experimental Protocols

### I. Synthesis of Nanoscale Fe-BTC MOF (Basolite F300-like)

This protocol describes a facile, room-temperature synthesis of nanoscale Fe-BTC MOF, similar to the commercial **Basolite F300**. This method avoids the need for alkaline solutions.[\[1\]](#) [\[3\]](#)

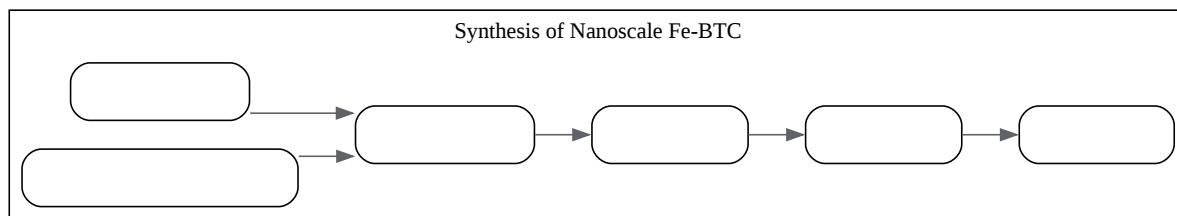
#### Materials:

- Iron(III) chloride hexahydrate ( $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ )
- 1,3,5-Benzenetricarboxylic acid ( $\text{H}_3\text{BTC}$ )
- Ethanol
- Deionized water

#### Procedure:

- Solution A: Dissolve a specific molar quantity of Iron(III) chloride hexahydrate in a mixture of ethanol and deionized water.
- Solution B: Dissolve a corresponding molar quantity of 1,3,5-Benzenetricarboxylic acid in ethanol.
- Mixing: Slowly add Solution B to Solution A under vigorous stirring at room temperature.

- Precipitation: A precipitate will form upon mixing. Continue stirring for a designated period to ensure complete reaction.
- Washing: Collect the precipitate by centrifugation and wash it multiple times with ethanol to remove any unreacted precursors.
- Drying: Dry the resulting nanoscale Fe-BTC MOF powder in a vacuum oven at a specified temperature.



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Caption: Workflow for the synthesis of nanoscale Fe-BTC MOF.

## II. Electrode Preparation and Cell Assembly

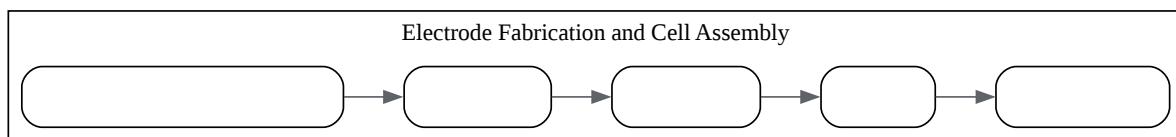
Materials:

- Synthesized nanoscale Fe-BTC MOF (active material)
- Carbon black (conductive agent)
- Polyvinylidene fluoride (PVDF) (binder)
- N-methyl-2-pyrrolidone (NMP) (solvent)
- Copper foil (current collector)
- Lithium metal foil (counter electrode)

- Celgard separator
- Electrolyte (e.g., 1 M LiPF<sub>6</sub> in a mixture of ethylene carbonate and dimethyl carbonate)

Procedure:

- Slurry Preparation: Mix the nanoscale Fe-BTC MOF, carbon black, and PVDF in a weight ratio (e.g., 80:10:10) in NMP to form a homogeneous slurry.
- Coating: Cast the slurry onto a copper foil using a doctor blade.
- Drying: Dry the coated electrode in a vacuum oven to remove the NMP solvent.
- Pressing: Press the dried electrode to ensure good contact between the components and the current collector.
- Cell Assembly: Assemble a coin cell (e.g., CR2032) in an argon-filled glovebox using the prepared electrode as the working electrode, lithium foil as the counter electrode, a Celgard separator, and the electrolyte.



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Caption: Experimental workflow for electrode fabrication and cell assembly.

### III. Electrochemical Characterization

Instrumentation:

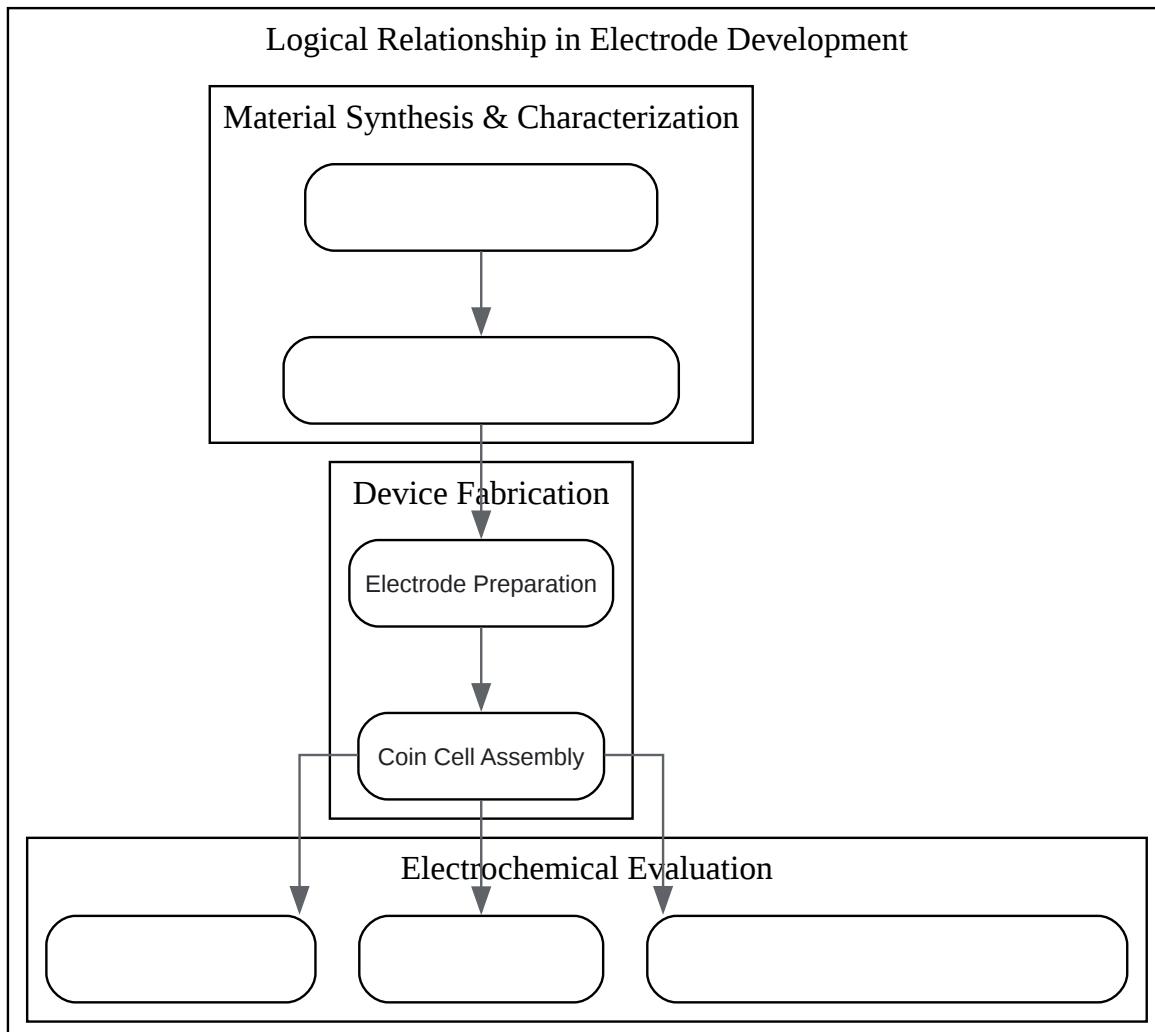
- Battery cycler
- Electrochemical workstation

### Procedures:

- Galvanostatic Cycling: Cycle the assembled coin cells at various current densities (e.g., 100, 500, 1000 mA g<sup>-1</sup>) within a specific voltage window (e.g., 0.01-3.0 V vs. Li/Li<sup>+</sup>) to determine the charge-discharge capacities, cycling stability, and rate capability.
- Cyclic Voltammetry (CV): Perform CV scans at a slow scan rate (e.g., 0.1 mV s<sup>-1</sup>) to investigate the redox reactions occurring during the lithiation and delithiation processes.
- Electrochemical Impedance Spectroscopy (EIS): Conduct EIS measurements to analyze the charge transfer resistance and ionic conductivity within the electrode.

## Signaling Pathways and Logical Relationships

The application of **Basolite F300**-like MOF in a lithium-ion battery electrode involves a series of interconnected steps, from material synthesis to electrochemical evaluation. The following diagram illustrates the logical relationship between these key stages.



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Caption: Logical workflow from material synthesis to electrochemical testing.

## Conclusion

The nanoscale, **Basolite F300**-like Fe-BTC MOF demonstrates significant potential as a high-capacity anode material for lithium-ion batteries. The facile synthesis process and impressive electrochemical performance make it an attractive area for further research and development. While its primary application demonstrated in the literature is as an active material, the inherent properties of MOFs also open avenues for their use as precursors or templates for designing

novel electrode architectures. Further optimization of the material's properties and electrode engineering could lead to even greater performance and stability in next-generation energy storage devices.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)